

An In-depth Technical Guide on the Physical Properties of Diethyl sec-butylethylmalonate

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Compound of Interest

Compound Name: Diethyl sec-butylethylmalonate

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This guide provides a comprehensive overview of the core physical properties of **Diethyl sec-butylethylmalonate**, targeting researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical diagram illustrating the relationship between these properties and their measurement techniques.

Core Physical Properties

Diethyl sec-butylethylmalonate is a colorless oil.^{[1][2]} Key physical data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₁₃ H ₂₄ O ₄ [3]
Molecular Weight	244.33 g/mol [3]
Boiling Point	110-114°C at 18 mmHg[1][2]
Density	0.98 g/cm ³ [1][2]
Refractive Index	1.4230-1.4260[1][2]
Flash Point	110-114°C at 18 mmHg[1][2]
pKa (Predicted)	13.13 ± 0.46[1][2]
Solubility	Slightly soluble in Chloroform, Sparingly soluble in Methanol[1][2]
Storage Temperature	2-8°C[1][2]

Experimental Protocols for Determination of Physical Properties

The following sections detail the standard methodologies for determining the key physical properties of a liquid organic compound such as **Diethyl sec-butylethylmalonate**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[4] The capillary method is a common micro technique for its determination.

- Apparatus: Thiele tube or a beaker with a high-boiling point liquid (e.g., paraffin oil), thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.[5][6]
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed into the fusion tube.[6]
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.
[5]

- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[5]
- The assembly is immersed in a heating bath (Thiele tube or oil bath).[5]
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When a continuous and rapid stream of bubbles emerges from the capillary, the heating is stopped.[5]
- The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[5]

Density is the mass of a substance per unit volume.[7] The pycnometer method provides a precise way to measure the density of a liquid.

- Apparatus: Pycnometer (a glass flask with a specific, known volume), and an analytical balance.[8]
- Procedure:
 - A clean, dry pycnometer is weighed accurately on an analytical balance (m_1).
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the outside.
 - The filled pycnometer is weighed again to determine the combined mass (m_2).
 - The mass of the liquid is calculated by subtracting the mass of the empty pycnometer ($m_2 - m_1$).
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

The refractive index measures how light bends as it passes through a substance and is a characteristic property.[9] The Abbe refractometer is a common instrument for this measurement.[10]

- Apparatus: Abbe refractometer, light source (often built-in), and a dropper.
- Procedure:
 - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol) and a soft tissue.
 - A few drops of the liquid sample are placed on the surface of the lower prism using a dropper.
 - The prisms are closed and locked.
 - The light source is turned on, and the eyepiece is adjusted to bring the crosshairs into focus.
 - The adjustment knob is turned until the boundary between the light and dark regions is sharp and centered on the crosshairs. A chromaticity adjustment may be needed to remove any color fringe.
 - The refractive index value is read directly from the instrument's scale.

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. [\[11\]](#) Qualitative solubility tests can provide information about the polarity and functional groups present in a compound.[\[12\]](#)

- Apparatus: Small test tubes, droppers, and various solvents (e.g., water, 5% NaOH, 5% NaHCO₃, 5% HCl, concentrated H₂SO₄).[\[13\]](#)
- Procedure:
 - Water Solubility: A small amount of the sample (e.g., 25 mg of solid or 0.05 mL of liquid) is added to a test tube containing about 0.75 mL of water. The tube is shaken vigorously.[\[13\]](#) If the compound dissolves, it is water-soluble. The pH of the aqueous solution can then be tested.
 - Acid/Base Solubility: If the compound is insoluble in water, its solubility is tested in a series of aqueous solutions of different pHs.

- 5% NaOH: Solubility indicates an acidic compound (e.g., carboxylic acid or phenol).[12]
- 5% NaHCO₃: Solubility indicates a strong organic acid (e.g., a carboxylic acid).[13]
- 5% HCl: Solubility indicates a basic compound (e.g., an amine).[13]
- Concentrated Sulfuric Acid: If the compound is insoluble in the above, it is tested in cold, concentrated H₂SO₄. Solubility in this strong acid can indicate the presence of neutral compounds containing oxygen, nitrogen, or sulfur, or compounds with double or triple bonds.[12]

Logical Relationships in Physical Property Determination

The following diagram illustrates the logical flow from the chemical compound to its measurable physical properties and the experimental methods used for their quantification.

Caption: Logical flow from compound to properties and their measurement methods.

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References

- 1. DIETHYL SEC-BUTYLMALONATE CAS#: 83-27-2 [m.chemicalbook.com]
- 2. DIETHYL SEC-BUTYLMALONATE | 83-27-2 [chemicalbook.com]
- 3. Diethyl sec-butylethylmalonate | C₁₃H₂₄O₄ | CID 78939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]

- 7. uoanbar.edu.iq [uoanbar.edu.iq]
- 8. mt.com [mt.com]
- 9. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 10. pubs.aip.org [pubs.aip.org]
- 11. How to Determine Solubility: 14 Steps (with Pictures) - wikiHow [wikihow.com]
- 12. www1.udel.edu [www1.udel.edu]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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